

# Environmental Fate and Degradation of 4-Chloro-N-methylaniline: A Technical Guide

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## Compound of Interest

Compound Name: 4-Chloro-N-methylaniline

Cat. No.: B146314

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## Abstract

This technical guide provides a comprehensive overview of the environmental fate and degradation of **4-Chloro-N-methylaniline**, an important industrial intermediate. Due to a scarcity of direct environmental fate data for this specific compound, this guide leverages available information on the closely related and structurally similar compound, 4-chloroaniline, as a surrogate for predicting its environmental behavior. This document details the physicochemical properties, abiotic and biotic degradation pathways, environmental mobility, and bioaccumulation potential. Detailed experimental protocols for key environmental fate studies are provided to enable researchers to generate specific data for **4-Chloro-N-methylaniline**. Signaling pathways and experimental workflows are visually represented to facilitate understanding. All quantitative data is summarized in structured tables for comparative analysis.

## Introduction

**4-Chloro-N-methylaniline** (CAS 932-96-7) is a chemical intermediate used in the synthesis of various products, including pharmaceuticals and dyes.<sup>[1]</sup> Its release into the environment, either directly or as a degradation product of larger molecules, necessitates a thorough understanding of its environmental fate and potential for degradation. This guide synthesizes the available scientific information to provide a detailed technical overview for researchers and professionals in relevant fields.

## Physicochemical Properties

The environmental behavior of a chemical is largely governed by its physicochemical properties. These properties influence its distribution in different environmental compartments (air, water, soil), its potential for bioaccumulation, and its susceptibility to various degradation processes.

Table 1: Physicochemical Properties of **4-Chloro-N-methylaniline** and 4-Chloroaniline (Surrogate)

Property	4-Chloro-N-methylaniline	4-Chloroaniline (Surrogate)	Reference
Molecular Formula	C <sub>7</sub> H <sub>8</sub> ClN	C <sub>6</sub> H <sub>6</sub> ClN	[1]
Molecular Weight	141.6 g/mol	127.57 g/mol	[1]
Appearance	Clear yellow to yellow-brown liquid	White or pale yellow solid	[1]
Boiling Point	239 °C	232 °C	[1]
Vapor Pressure @ 25°C	0.0372 mmHg	0.015 mmHg	[1]
Water Solubility	Data not available	2.6 - 3.9 g/L	[2]
pKa @ 20-25°C	3.9	4.1 - 4.2	[1][2]
Log Kow (Octanol-Water Partition Coefficient)	Data not available	1.83	[2]

## Environmental Fate and Degradation

The environmental fate of **4-Chloro-N-methylaniline** is determined by a combination of transport and transformation processes. These include abiotic degradation (hydrolysis, photolysis) and biotic degradation (microbial metabolism).

### Abiotic Degradation

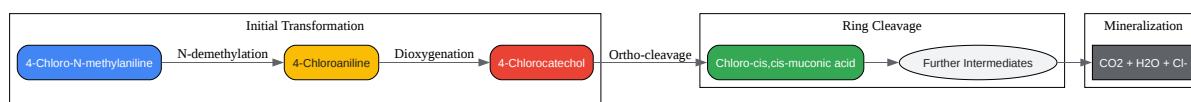
3.1.1. Hydrolysis: Anilines are generally stable to hydrolysis under neutral pH conditions. However, the N-methyl group in **4-Chloro-N-methylaniline** might influence its reactivity compared to 4-chloroaniline. Given the lack of specific data, experimental determination of the hydrolysis rate constant under different pH conditions is recommended.

3.1.2. Photodegradation: Substituted anilines can undergo photodegradation in the aquatic environment. For 4-chloroaniline, irradiation with light of wavelengths greater than 290 nm has been shown to lead to its degradation with a half-life of a few hours in river water.[2] The primary degradation products identified were 4-chloronitrobenzene and 4-chloronitrosobenzene.[2] It is anticipated that **4-Chloro-N-methylaniline** would undergo similar photodegradation processes.

## Biotic Degradation

Biodegradation is a key process for the removal of chloroanilines from the environment. Studies on 4-chloroaniline have shown that it can be utilized as a sole carbon and nitrogen source by various bacterial strains, including *Acinetobacter baumannii*, *Pseudomonas putida*, and *Klebsiella* sp.[3][4] The degradation typically proceeds through a modified ortho-cleavage pathway.[3][4]

The proposed biotic degradation pathway for chloroanilines, which is likely applicable to **4-Chloro-N-methylaniline**, is illustrated below.



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Caption: Proposed biotic degradation pathway of **4-Chloro-N-methylaniline**.

## Mobility and Bioaccumulation

3.3.1. Soil Sorption: The mobility of anilines in soil is influenced by soil organic matter content and pH.[2] For 4-chloroaniline, soil sorption increases with increasing organic matter and decreasing pH.[2] This suggests that **4-Chloro-N-methylaniline** could be mobile in soils with low organic matter and higher pH, potentially leading to leaching into groundwater.

3.3.2. Bioaccumulation: The available data for 4-chloroaniline, with a low log Kow of 1.83, suggests a low potential for bioaccumulation in aquatic organisms.[2] It is expected that **4-Chloro-N-methylaniline** would also exhibit a low bioaccumulation potential.

Table 2: Environmental Fate Parameters for 4-Chloroaniline (Surrogate)

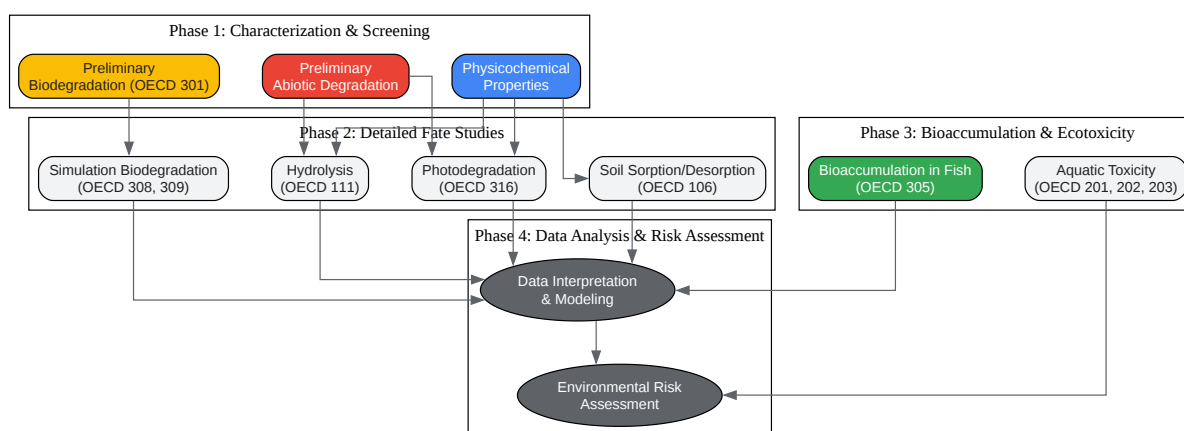
Parameter	Value	Environmental Compartment	Reference
Biodegradation	Can be degraded by soil bacteria	Soil, Water	[3][4]
Photodegradation Half-life	~7.25 hours (in aqueous solution)	Water	[2]
Soil Sorption	Increases with organic matter and decreasing pH	Soil	[2]
Bioaccumulation Potential	Low (based on Log Kow)	Aquatic Organisms	[2]

## Experimental Protocols

To obtain specific data for **4-Chloro-N-methylaniline**, the following standardized experimental protocols are recommended.

## General Experimental Workflow

The following diagram illustrates a general workflow for assessing the environmental fate of a chemical substance.



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Caption: General workflow for environmental fate assessment.

## Hydrolysis (as a function of pH - OECD 111)

- Objective: To determine the rate of abiotic hydrolysis of **4-Chloro-N-methylaniline** in aqueous solutions at different pH values (typically 4, 7, and 9).
- Methodology:
  - Prepare sterile aqueous buffer solutions at pH 4, 7, and 9.
  - Add a known concentration of **4-Chloro-N-methylaniline** to each buffer solution. The concentration should be below its water solubility limit and allow for accurate analytical measurement.

- Incubate the solutions in the dark at a constant temperature (e.g., 25°C or 50°C).
- At selected time intervals, withdraw aliquots from each solution.
- Analyze the concentration of the parent compound using a suitable analytical method (e.g., HPLC-UV, GC-MS).
- Determine the hydrolysis rate constant and half-life by plotting the natural logarithm of the concentration versus time.

## Photodegradation in Water (OECD 316)

- Objective: To determine the rate of direct and indirect photodegradation of **4-Chloro-N-methylaniline** in water.
- Methodology:
  - Prepare aqueous solutions of **4-Chloro-N-methylaniline** in purified water and in a natural water sample (to assess indirect photolysis).
  - Expose the solutions to a light source that simulates natural sunlight (e.g., a xenon arc lamp).
  - Maintain a constant temperature during the experiment.
  - Run parallel experiments in the dark as controls.
  - At specified time intervals, collect samples from both the irradiated and dark control solutions.
  - Analyze the concentration of **4-Chloro-N-methylaniline**.
  - Calculate the photodegradation rate constant and quantum yield.

## Biodegradation in Soil

- Objective: To determine the rate and extent of biodegradation of **4-Chloro-N-methylaniline** in soil under aerobic conditions.

- Methodology (based on OECD 307):
  - Select and characterize a representative agricultural soil.
  - Treat the soil with a known concentration of  $^{14}\text{C}$ -labeled **4-Chloro-N-methylaniline**.
  - Incubate the soil samples in the dark at a controlled temperature and moisture content.
  - At various time intervals, extract the soil samples and analyze for the parent compound and potential metabolites using techniques like HPLC with radiometric detection and LC-MS.
  - Measure the evolved  $^{14}\text{CO}_2$  to determine the extent of mineralization.
  - Calculate the degradation half-life (DT50) and the mineralization rate.

## Soil Sorption/Desorption (OECD 106)

- Objective: To determine the soil sorption coefficient ( $K_d$ ) and the organic carbon-normalized sorption coefficient ( $K_{oc}$ ) of **4-Chloro-N-methylaniline**.
- Methodology:
  - Use a batch equilibrium method with several soil types of varying organic carbon content and pH.
  - Prepare a solution of **4-Chloro-N-methylaniline** in 0.01 M  $\text{CaCl}_2$ .
  - Add a known volume of the solution to a known mass of soil.
  - Equilibrate the soil-solution slurry by shaking for a predetermined time.
  - Separate the solid and liquid phases by centrifugation.
  - Measure the concentration of **4-Chloro-N-methylaniline** in the aqueous phase.
  - Calculate the amount of substance sorbed to the soil by mass balance.

- Calculate the  $K_d$  and  $K_{oc}$  values. For desorption, the supernatant is replaced with a fresh solution and the amount of desorbed substance is measured.

## Bioaccumulation in Fish (OECD 305)

- Objective: To determine the bioconcentration factor (BCF) of **4-Chloro-N-methylaniline** in fish.
- Methodology:
  - Expose fish (e.g., zebrafish or rainbow trout) to a constant, low concentration of  $^{14}\text{C}$ -labeled **4-Chloro-N-methylaniline** in water under flow-through conditions.
  - At selected time intervals during the uptake phase, sample fish and water to measure the concentration of the test substance.
  - After a steady-state is reached, transfer the fish to clean water for the depuration phase.
  - Continue to sample fish and water to measure the elimination of the substance.
  - Calculate the BCF as the ratio of the concentration in the fish to the concentration in the water at steady-state.

## Conclusion

This technical guide has summarized the available information on the environmental fate and degradation of **4-Chloro-N-methylaniline**, primarily by using 4-chloroaniline as a surrogate due to the lack of specific data for the N-methylated compound. The provided information on physicochemical properties, degradation pathways, mobility, and bioaccumulation potential suggests that **4-Chloro-N-methylaniline** is likely to be mobile in certain soil types and susceptible to both abiotic and biotic degradation. However, to conduct a thorough environmental risk assessment, it is crucial to generate specific experimental data for **4-Chloro-N-methylaniline**. The detailed experimental protocols provided in this guide offer a clear path for researchers to obtain the necessary data to fill the current knowledge gaps.



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